

Application Notes and Protocols for 5-methoxy-2H-isoquinolin-1-one

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Compound of Interest

Compound Name: 5-methoxy-2H-isoquinolin-1-one

Cat. No.: B175765

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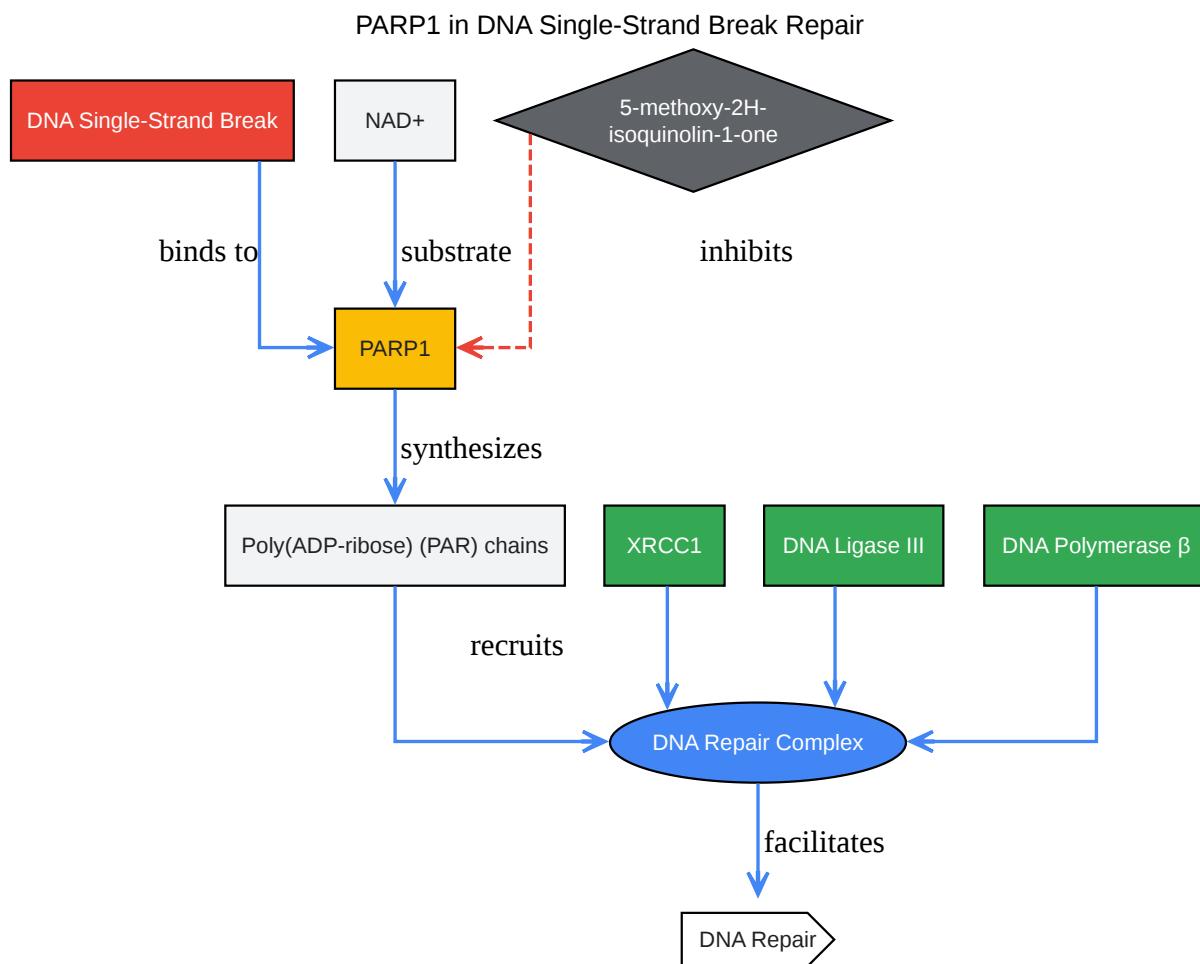
Introduction

5-methoxy-2H-isoquinolin-1-one is a small molecule belonging to the isoquinolinone class of compounds. Structurally related molecules, specifically 5-substituted isoquinolin-1(2H)-ones, have been identified as inhibitors of poly(ADP-ribose)polymerase (PARP).^{[1][2]} PARP enzymes, particularly PARP1, are crucial for cellular processes involving DNA repair.^{[3][4]} Inhibition of PARP can lead to the accumulation of DNA damage and subsequent cell death, a strategy that is particularly effective in cancer cells with deficiencies in other DNA repair pathways, such as those with BRCA1/2 mutations.^[3]

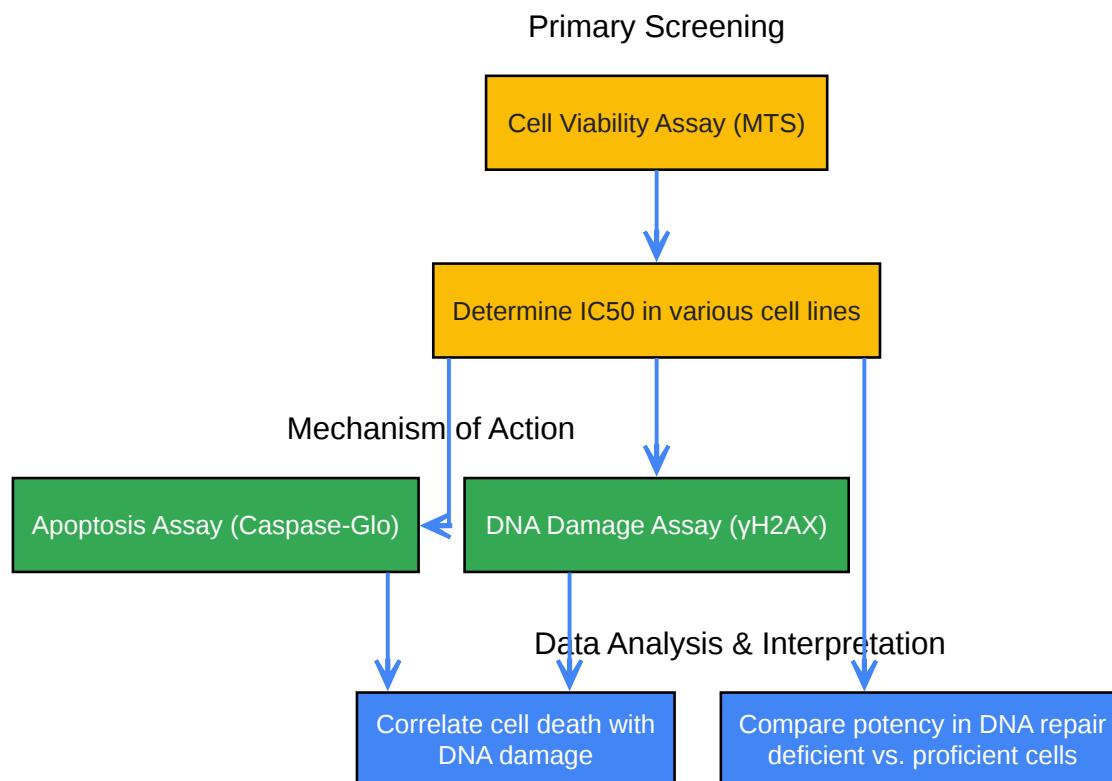
These application notes provide a comprehensive guide to a panel of cell-based assays for characterizing the biological activity of **5-methoxy-2H-isoquinolin-1-one**, with a focus on its potential as a PARP inhibitor. The protocols detailed below will enable researchers to assess its effects on cell viability, induction of apoptosis, and DNA damage.

Signaling Pathway: PARP in DNA Single-Strand Break Repair

The following diagram illustrates the central role of PARP1 in the base excision repair (BER) pathway, a key process for repairing single-strand DNA breaks.



Workflow for Evaluating 5-methoxy-2H-isoquinolin-1-one

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